

In-Depth Technical Guide: Health and Safety of 1-Phenylcyclopropan-1-ol

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Compound of Interest

Compound Name: 1-Phenylcyclopropan-1-ol

Cat. No.: B1366885

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the health and safety information for **1-phenylcyclopropan-1-ol** (CAS No. 29526-96-3). The document is intended for researchers, scientists, and drug development professionals who may handle or conduct research with this compound. It consolidates available data on its hazardous properties, provides an overview of standardized experimental protocols for toxicity testing, and presents a hypothetical metabolic pathway and a representative signaling pathway for its irritant effects. All quantitative data are summarized in structured tables, and logical relationships are visualized using diagrams.

Chemical and Physical Properties

1-Phenylcyclopropan-1-ol is a tertiary alcohol containing a phenyl and a cyclopropyl group. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O	PubChem[1]
Molecular Weight	134.17 g/mol	PubChem[1]
CAS Number	29526-96-3	PubChem[1]
IUPAC Name	1-phenylcyclopropan-1-ol	PubChem[1]
Synonyms	1-phenylcyclopropanol	PubChem[1]
Calculated LogP	1.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]

Health and Safety Information

Based on aggregated data from multiple sources, **1-phenylcyclopropan-1-ol** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications and warnings.

GHS Classification

Hazard Class	Category	GHS Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	PubChem[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	PubChem[1]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation	PubChem[1]

Hazard and Precautionary Statements

A summary of the hazard (H) and precautionary (P) statements associated with **1-phenylcyclopropan-1-ol** is provided in Table 2.

Type	Code	Statement	Source
Hazard	H315	Causes skin irritation	PubChem[1]
H319	Causes serious eye irritation	PubChem[1]	
H335	May cause respiratory irritation	PubChem[1]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	PubChem[1]
P264	Wash skin thoroughly after handling.	PubChem[1]	
P271	Use only outdoors or in a well-ventilated area.	PubChem[1]	
P280	Wear protective gloves/eye protection/face protection.	PubChem[1]	
P302+P352	IF ON SKIN: Wash with plenty of water.	PubChem[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	PubChem[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	PubChem[1]	

P312	Call a POISON CENTER/doctor if you feel unwell.	PubChem[1]
P332+P313	If skin irritation occurs: Get medical advice/attention.	PubChem[1]
P337+P313	If eye irritation persists: Get medical advice/attention.	PubChem[1]
P362+P364	Take off contaminated clothing and wash it before reuse.	PubChem[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	PubChem[1]
P405	Store locked up.	PubChem[1]
P501	Dispose of contents/container to an approved waste disposal plant.	PubChem[1]

Experimental Protocols for Hazard Assessment

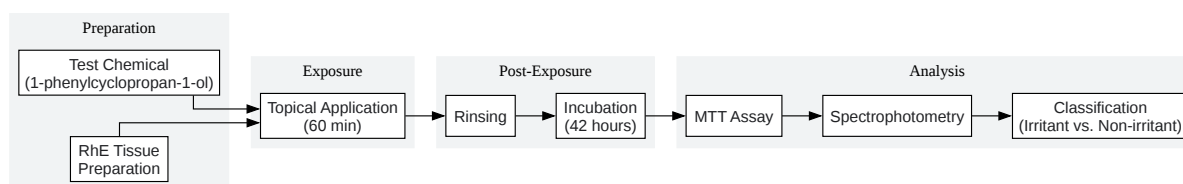
While specific toxicological studies for **1-phenylcyclopropan-1-ol** are not publicly available, the following sections describe standardized OECD (Organisation for Economic Co-operation and Development) guidelines that are typically used to assess the health hazards associated with this compound.

Skin Irritation: In Vitro Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro test method is used to predict the skin irritation potential of chemicals.

Methodology:

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Procedure:**
 - A small amount of the test substance (**1-phenylcyclopropan-1-ol**) is applied topically to the surface of the RhE tissue.
 - The tissue is exposed to the chemical for a defined period (e.g., 60 minutes).
 - After exposure, the tissue is thoroughly rinsed to remove the test substance.
 - The tissue is then incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Endpoint Measurement:** Cell viability is measured using a quantitative assay, typically the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The reduction of MTT to a colored formazan product by viable cells is quantified spectrophotometrically.
- **Classification:** A chemical is classified as a skin irritant if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to negative controls.



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In Vitro Skin Irritation Test Workflow

Serious Eye Irritation: In Vivo Eye Irritation Test (OECD 405)

This in vivo test is used to assess the potential of a substance to cause serious eye damage or irritation.

Methodology:

- Test System: Typically, healthy, adult albino rabbits are used.
- Procedure:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.
 - The eyelids are held together for a short period to prevent loss of the substance.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Endpoint Measurement: Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored according to a standardized system. The reversibility of the effects is also assessed.
- Classification: The substance is classified based on the severity and persistence of the ocular lesions.

Respiratory Irritation

Assessment of respiratory irritation typically involves in vivo inhalation studies in rodents. While a specific OECD guideline for respiratory irritation classification is not as commonly cited as for skin and eye irritation, the principles are similar to other acute toxicity studies.

Methodology (General Principles):

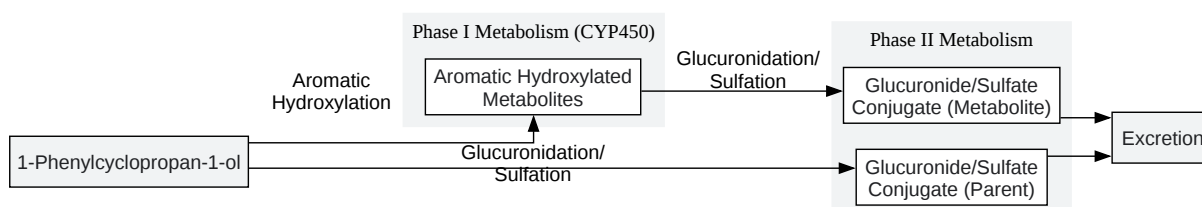
- **Test System:** Rodents (e.g., rats or mice) are exposed to an aerosol or vapor of the test substance in a whole-body or nose-only inhalation chamber.
- **Procedure:**
 - Animals are exposed for a defined duration (e.g., 4 hours).
 - Clinical signs of respiratory irritation (e.g., changes in breathing pattern, nasal discharge) are observed during and after exposure.
- **Endpoint Measurement:** Respiratory rate and pattern are often monitored. Histopathological examination of the respiratory tract may be performed after the exposure period.
- **Classification:** The substance is classified based on the concentration-response relationship for respiratory irritation effects.

Hypothetical Metabolic Pathway

No specific metabolism studies have been published for **1-phenylcyclopropan-1-ol**. However, based on its chemical structure, a plausible metabolic pathway can be proposed. The metabolism is likely to be mediated primarily by cytochrome P450 (CYP) enzymes in the liver.

- **Phase I Metabolism:**
 - **Aromatic Hydroxylation:** The phenyl group is a likely target for hydroxylation by CYP enzymes (e.g., CYP1A2, CYP2C family), leading to the formation of phenolic metabolites. [2] This is a common metabolic pathway for aromatic compounds.[3][4]
 - **Oxidation of the Cyclopropyl Ring:** While the cyclopropyl group is generally more resistant to oxidative metabolism compared to other alkyl groups, it can undergo oxidation, potentially leading to ring-opened products.[5] However, this is likely a minor pathway.
 - **Resistance to Alcohol Oxidation:** As a tertiary alcohol, the carbinol carbon is not attached to a hydrogen atom, making it resistant to direct oxidation to a ketone.[6]
- **Phase II Metabolism:**

- Glucuronidation and Sulfation: The hydroxyl group of the parent compound and any phenolic metabolites formed in Phase I can undergo conjugation with glucuronic acid (via UDP-glucuronosyltransferases, UGTs) or sulfate (via sulfotransferases, SULTs) to form more water-soluble metabolites that can be readily excreted.



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Hypothetical Metabolic Pathway

Signaling Pathways in Irritation

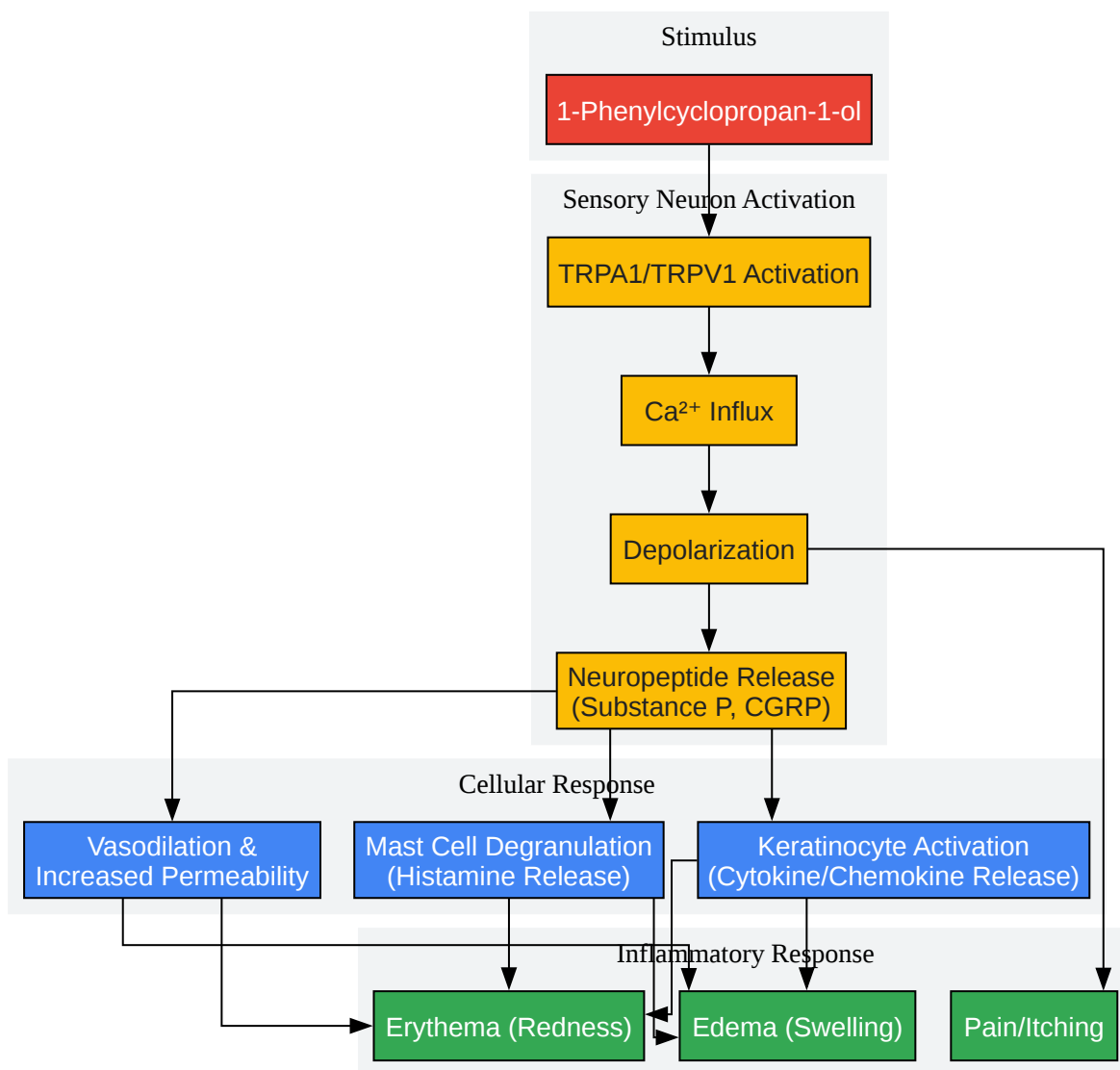
The skin and eye irritation caused by **1-phenylcyclopropan-1-ol** is likely mediated by the activation of sensory nerves and the subsequent initiation of an inflammatory cascade. A representative signaling pathway is depicted below.

Mechanism of Action:

- **Activation of TRP Channels:** Chemical irritants can directly activate Transient Receptor Potential (TRP) channels, such as TRPA1 and TRPV1, which are expressed on the terminals of sensory neurons (nociceptors) in the skin and cornea.^{[2][3][5]}
- **Neuronal Depolarization:** Activation of these non-selective cation channels leads to an influx of Ca^{2+} and Na^{+} , causing depolarization of the neuronal membrane and the generation of action potentials.^[3]
- **Release of Inflammatory Mediators:** This neuronal activation triggers the release of pro-inflammatory neuropeptides, such as Substance P and Calcitonin Gene-Related Peptide

(CGRP), from the nerve endings.[3]

- Inflammatory Cascade: These neuropeptides act on surrounding cells, including mast cells, keratinocytes, and blood vessels, leading to:
 - Mast Cell Degranulation: Release of histamine and other inflammatory mediators.[7]
 - Keratinocyte Activation: Production and release of cytokines and chemokines (e.g., IL-1 α , TNF- α , IL-8).[7][8]
 - Vasodilation and Increased Vascular Permeability: Causing redness (erythema) and swelling (edema).[9]
- Immune Cell Recruitment: The released chemokines attract immune cells, such as neutrophils and lymphocytes, to the site of exposure, further amplifying the inflammatory response.



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Representative Signaling Pathway for Chemical-Induced Irritation

Conclusion

1-Phenylcyclopropan-1-ol is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While specific toxicological and metabolic data for this compound are limited, its hazard profile can be inferred from its GHS classification and by understanding the general mechanisms of action of chemical irritants and the metabolic pathways of structurally related compounds. Researchers and professionals working with this substance should adhere to the recommended precautionary measures to minimize exposure and ensure a safe working environment. Further experimental studies are warranted to fully characterize the toxicological profile and metabolic fate of **1-phenylcyclopropan-1-ol**.

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